

Mcp-neca experimental best practices

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Compound Focus: Mcp-neca

Cat. No.: S536266

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Available Information on MCP-NECA

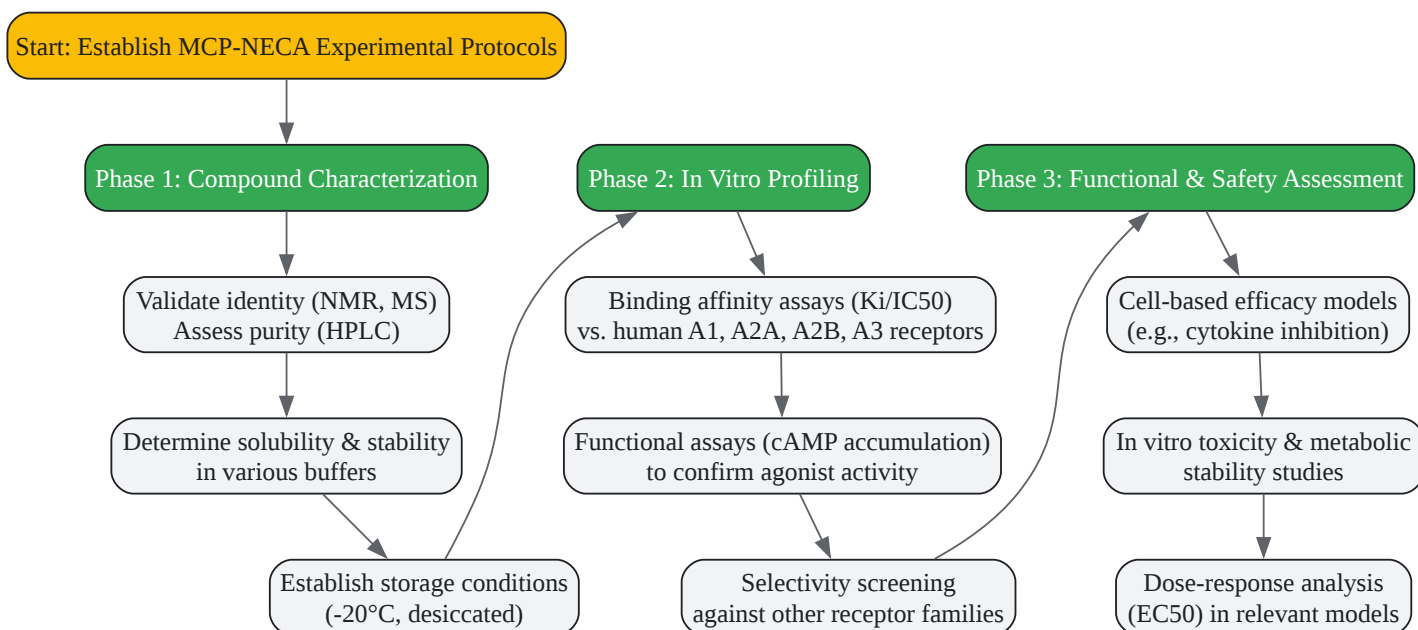
While detailed protocols are unavailable, the table below summarizes the key information found on a chemical supplier's page. This data can serve as a starting point for your own experimental design [1].

Property	Description
IUPAC Name	1-[4-(furan-2-yl)-11-propyl-3,5,6,8,10,11-hexazatricyclo[7.3.0.02,6]dodeca-1(12),2,4,7,9-pentaen-7-yl]-3-(4-methoxyphenyl)urea [1]
Synonyms	MRE 3008-F20, 1-(2-(furan-2-yl)-8-propyl-8H-pyrazolo(4,3-e)(1,2,4)triazolo(1,5-c)pyrimidin-5-yl)-3-(4-methoxyphenyl)urea [1]
Molecular Formula	C ₂₁ H ₂₀ N ₈ O ₃ [1]
Molecular Weight	432.4 g/mol [1]
CAS Number	S536266 [1]
Solubility	Soluble in DMSO [1]
Reported Activity	Potent and selective agonist of adenosine receptors, particularly the A3 subtype [1].

Property	Description
Potential Applications	Research tool for studying adenosine receptor pathways; explored for anti-inflammatory and neuroprotective effects [1].

A Proposed Path for Protocol Development

Given the lack of established methods, your work will likely be pioneering. Here is a logical workflow to systematically establish a set of robust experimental protocols for **MCP-NECA**.



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Draft Experimental Outline

Based on the general biological activities attributed to **MCP-NECA**, here is a high-level outline of experiment types you may need to design and optimize. Specific buffer compositions, cell densities, incubation times, and equipment settings would need to be determined through literature review of similar compounds and your own pilot studies.

Objective: To characterize the binding affinity and functional selectivity of **MCP-NECA** at human adenosine receptor subtypes.

- **1. Radioligand Binding Assays**

- **Purpose:** Determine equilibrium dissociation constants (K_i) and inhibitory concentration (IC_{50}) values.
- **Methodology:**
 - Use cell membranes expressing recombinant human A1, A2A, A2B, and A3 receptors.
 - Incubate with a known radiolabeled adenosine receptor antagonist (e.g., [3H]-PSB-11 for A3) in the presence of increasing concentrations of **MCP-NECA**.
 - Use a scintillation counter to measure bound radioactivity.
 - Analyze data with nonlinear regression to calculate K_i values using the Cheng-Prusoff equation.

- **2. Functional cAMP Accumulation Assay**

- **Purpose:** Confirm agonist activity and determine potency (EC_{50}).
- **Methodology:**
 - Use cells expressing a specific adenosine receptor subtype (e.g., CHO-K1 cells stably expressing A3).
 - Stimulate cells with forskolin to increase cAMP production.
 - Co-incubate with a range of **MCP-NECA** concentrations to measure its inhibitory effect on forskolin-induced cAMP.
 - Quantify cAMP using a HTRF (Homogeneous Time-Resolved Fluorescence) or ELISA kit.
 - Generate dose-response curves to calculate EC_{50} values.

Suggestions for Further Research

To build upon the limited starting information, you might find it helpful to:

- **Search Specialized Databases:** Probe deep into scientific databases like PubMed, Scopus, and CAS SciFinder using the known synonyms "MRE 3008-F20" and the listed IUPAC name.

- **Review Broader Literature:** Investigate well-characterized A3 receptor agonists (e.g., IB-MECA, CI-IB-MECA). Their established protocols can be an excellent template for adapting experiments with **MCP-NECA**.
- **Consult Suppliers:** Reach out to the supplier (Smolecule) directly to inquire if they have any analytical data sheets or unpublished references they can share.

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References

1. Buy Mcp-neca | >98% [smolecule.com]

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